Methyl 3-hydroxy-3-phenylpropanoate safety data sheet (SDS)

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Compound of Interest

Compound Name:	*Methyl 3-hydroxy-3-phenylpropanoate*
CAS No.:	*7497-61-2*
Cat. No.:	*B3031838*

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Technical Guide: Methyl 3-hydroxy-3-phenylpropanoate

Handling, Safety, and Application in Pharmaceutical Synthesis

Executive Summary

Methyl 3-hydroxy-3-phenylpropanoate is a benzylic alcohol-ester intermediate used primarily in the asymmetric synthesis of pharmaceutical agents. Its structural significance lies in the C3 chiral center, which serves as the stereochemical anchor for drugs targeting the serotonin transporter (SERT).

While often classified under general "irritant" protocols in bulk chemical catalogs, the benzylic alcohol moiety presents specific stability challenges—namely susceptibility to oxidation and acid-catalyzed racemization—that require precise handling beyond standard SDS recommendations.

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Chemical Identity & Physical Properties

The compound exists in two enantiomeric forms and a racemate. For drug development (e.g., Dapoxetine synthesis), the (S)-enantiomer is typically the requisite scaffold.

Table 1: Chemical Identification

Parameter	Data
IUPAC Name	Methyl 3-hydroxy-3-phenylpropanoate
Common Name	3-Hydroxy-3-phenylpropionic acid methyl ester
Molecular Formula	$C_{10}H_{12}O_3$
Molecular Weight	180.20 g/mol
SMILES	COC(=O)CC(O)C1=CC=CC=C1
CAS (S-isomer)	36615-45-9 (Primary Pharmaceutical Intermediate)
CAS (R-isomer)	58692-70-9
CAS (Racemic)	14868-24-7

Table 2: Physical Constants

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Property	Value	Context for Researchers
Physical State	Viscous Liquid	May crystallize upon prolonged storage at low temps.
Boiling Point	~300.9°C (760 mmHg)	High boiling point requires high-vac distillation for purification.
Density	1.147 g/cm³	Denser than water; sinks in aqueous extractions.
Flash Point	128.4°C	Combustible but not highly flammable.
Solubility	Soluble in MeOH, DCM, EtOAc	Poor solubility in water; extract with organic solvents.

Hazard Identification & Risk Assessment (GHS)

Based on functional group analysis and analog data (Precautionary Principle).

Signal Word:WARNING

Hazard Statements

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][4]

Risk Analysis for Lab Personnel

- Benzylic Reactivity: The hydroxyl group is benzylic. While not acutely toxic, it can undergo acid-catalyzed elimination to form methyl cinnamate (a sensitizer) if exposed to strong acids or heat.
- Hydrolysis Risk: In the presence of moisture and base, the ester hydrolyzes to 3-hydroxy-3-phenylpropanoic acid, altering stoichiometry in sensitive catalytic reactions.

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Safe Handling & Storage Protocol

Protocol designed for maintaining enantiomeric excess (ee%) and chemical stability.

A. Storage Architecture

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Oxygen can slowly oxidize the benzylic alcohol to the ketone (Methyl benzoylacetate).
- Temperature:2°C to 8°C. Refrigeration retards transesterification and racemization.
- Container: Amber glass with Teflon-lined caps to prevent UV degradation and leaching.

B. Experimental Handling

- Transfer: Use positive displacement pipettes for the viscous liquid to ensure accurate mass transfer.
- Solvent Compatibility: Avoid protic solvents (methanol/ethanol) if using strong Lewis acids to prevent transesterification.

Synthesis & Application Context: The Dapoxetine Pathway

The primary utility of Methyl (S)-3-hydroxy-3-phenylpropanoate is its conversion to (S)-Dapoxetine. This workflow demonstrates the necessity of preserving the C3 stereocenter.

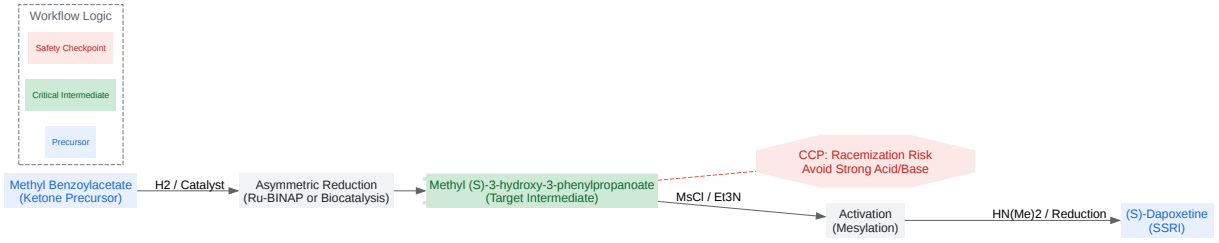
Mechanism & Workflow

- Precursor: Methyl benzoylacetate (Methyl 3-oxo-3-phenylpropanoate).
- Asymmetric Reduction: Use of Ru-BINAP catalysts or biocatalysis (e.g., Candida antarctica lipase) to generate the (S)-alcohol.
- Functionalization: The hydroxyl group is activated (mesylated/tosylated) and displaced by dimethylamine, or the ester is reduced to a diol and cyclized.

Visualization: Synthesis & Safety Workflow

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The following diagram illustrates the synthesis pathway alongside critical safety checkpoints (Critical Control Points - CCP).



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Caption: Figure 1. Chemoenzymatic synthesis pathway of Dapoxetine highlighting the target intermediate and critical stability checkpoints.

Emergency Response & Spill Control

Self-validating response system for laboratory spills.

Spill Response Algorithm

- Isolate: Evacuate immediate area (10m radius) if mist is generated.
- PPE: Don Nitrile gloves (0.11mm minimum thickness), safety goggles, and lab coat.
- Neutralize/Absorb:
  - Do NOT use water initially (immiscibility spreads the slick).

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- Use Vermiculite or Sand to dike and absorb.[2]

- Disposal: Collect in a sealable container labeled "Organic Waste - Non-Halogenated" (unless mixed with halogenated solvents).

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[1][4][5] Mechanism: Esters can hydrolyze in the eye to produce acid, causing delayed irritation.

- Skin Contact: Wash with soap and water.[2][4] Note: Lipophilic nature allows skin absorption; monitor for systemic effects (dizziness) if exposure is large.

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